

Ethomersol metabolic effects comparison

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Compound Focus: Ethomersol

CAS No.: 135048-68-9

Cat. No.: S1488668

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Metabolic Profile of Ethomersol

The table below summarizes the key metabolic effects and experimental data for **Ethomersol**, based on the search results.

Metabolic Effect	Experimental Model & Protocol	Key Findings & Quantitative Data
Improves Cerebral Oxygen Metabolism [1] [2]	Model: Cats with acute transient cerebral ischemia (30-min occlusion of carotid/vertebral arteries). Protocol: Intravenous infusion of Ethomersol (50 mg/kg over 60 minutes).	- Decreased cerebral tissue hypoxia at the end of the ischemic period.
• Prevented post-ischemic hypoperfusion and severe hypo-oxygenation during recirculation.	• Demonstrated a reduction in hemoglobin's affinity for oxygen. Antioxidant Activity [3] Model 1 (in vivo): Albino rats with acute hypoxia. Protocol: Ethomersol injected (25 mg/kg, intraperitoneally) 30 minutes before hypoxia induction. Model 2 (in vitro): Liposomes and brain homogenates. Protocol: Ethomersol (0.01-40 mM) added to systems with Fe ²⁺ -induced lipid peroxidation. In vivo: Prevented activation of lipid peroxidation and suppression of the antioxidant system in the brain and liver. Decreased conjugated dienes and malondialdehyde; increased thiol levels and antioxidant enzyme activities. In vitro: Inhibited lipid peroxidation in liposomes (similar to DMSO) and brain homogenates (similar to EDTA). Cerebroprotective & Behavioral Recovery [4] Model: Rats with mechanical craniocerebral trauma, classified as High-Resistant (HR) or Low-Resistant (LR) to hypoxia. Protocol: Ethomersol (25 mg/kg, intraperitoneally) administered once daily for three days post-trauma.	- Improved survival rates and normalized physiological parameters (respiratory rate, body temperature).

- Reduced cerebral edema.
- Restored normal behavioral patterns in open field and elevated plus maze tests.
- Corrected energy metabolism (creatine phosphate, ATP) and oxidative stress markers in the brain. |

Experimental Protocols for Key Studies

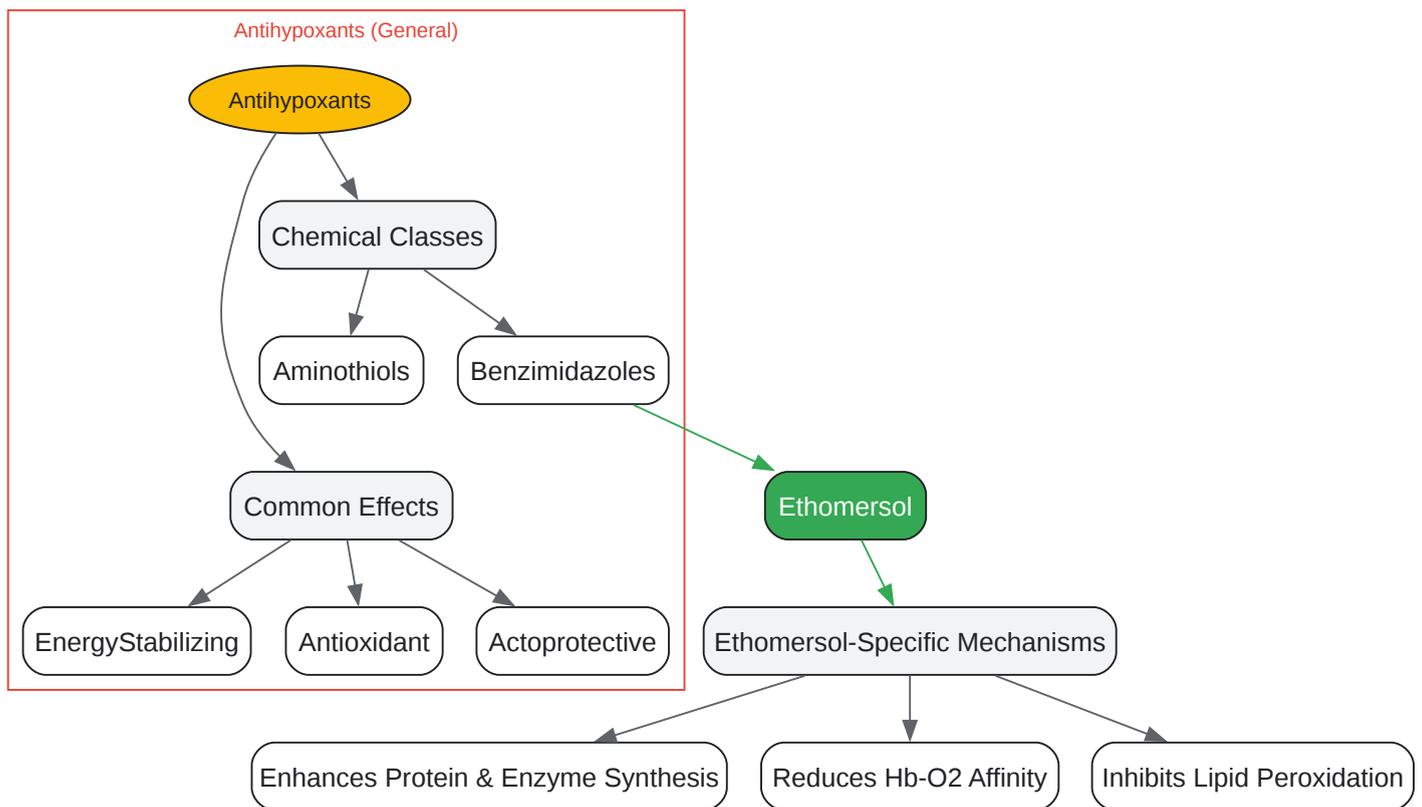
For researchers aiming to replicate or build upon these findings, here is a detailed breakdown of the methodologies.

- **Ischemia/Recirculation Model in Cats [1] [2]:**
 - **Animal Model:** Cats are anesthetized and surgically prepared.
 - **Induction of Ischemia:** Acute transient cerebral ischemia is induced by occluding both carotid and both vertebral arteries for 30 minutes.
 - **Drug Administration:** **Ethomersol** is administered via intravenous infusion at a dose of 50 mg/kg, with the infusion starting at the onset of ischemia and continuing for 60 minutes.
 - **Recirculation:** Blood flow is restored after the 30-minute occlusion.
 - **Data Collection:** Cerebral blood flow, tissue oxygen levels, and hemoglobin oxygen affinity are monitored and compared between treated and control groups during ischemia and the recirculation phase.
- **Antioxidant Activity Assessment in Rats [3]:**
 - **Pre-treatment:** Rats receive an intraperitoneal injection of **Ethomersol** (25 mg/kg) or a vehicle solution 30 minutes before being placed in a hypoxic chamber.
 - **Hypoxia Induction:** Acute hypoxia is induced by placing the rats in a sealed chamber where the oxygen level is progressively reduced.
 - **Tissue Sampling:** After a set period, the animals are euthanized, and brain and liver tissues are rapidly extracted and homogenized.
 - **Biochemical Analysis:**
 - **Lipid Peroxidation:** Measured by quantifying the accumulation of specific markers like **conjugated dienes** and **malondialdehyde (MDA)**.
 - **Antioxidant System:** Assessed by measuring the level of **reduced glutathione** and the activity of antioxidant enzymes like **superoxide dismutase**.

Antihypoxants in Context

Ethomersol belongs to a class of drugs known as **antihypoxants**, which are defined as compounds of different chemical structures that increase the whole organism's resistance to oxygen deficit [4]. To help contextualize **Ethomersol**, the diagram below illustrates its core mechanisms and how it fits into this broader class.

Antihypoxant Mechanisms and Ethomersol



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The primary limitation in creating a direct, quantitative comparison is the lack of accessible, head-to-head experimental studies between **Ethomersol** and other specific antihypoxants like bemithyl or amtizol within

the search results [4]. The available data on **Ethomersol**, while robust, is primarily from older animal studies.

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References

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